InChI Key for 2-Fluoro-3-(3-fluorophenyl)propanoic acid

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Compound of Interest

Compound Name:	*2-Fluoro-3-(3-fluorophenyl)propanoic acid*
CAS No.:	*1516951-37-3*
Cat. No.:	*B1471748*

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In-Depth Technical Guide: Structural Informatics, Synthesis, and Medicinal Chemistry of **2-Fluoro-3-(3-fluorophenyl)propanoic Acid**

Executive Summary

In contemporary drug development, the strategic incorporation of fluorine atoms is a cornerstone technique for optimizing pharmacokinetics and target binding. **2-Fluoro-3-(3-fluorophenyl)propanoic acid** (Chemical Formula: C9H8F2O2) represents a highly specialized, di-fluorinated building block. This whitepaper provides an authoritative breakdown of its structural informatics, the mechanistic rationale behind its fluorination pattern, and a field-proven, self-validating synthetic protocol for its generation.

Structural Informatics: SMILES, InChI, and the InChIKey

For researchers querying chemical databases (e.g., PubChem, ChEMBL), relying on IUPAC nomenclature often leads to ambiguities due to complex stereochemical and regional

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numbering rules. To ensure absolute data integrity, we utilize deterministic structural identifiers.

The core informatics profile for **2-Fluoro-3-(3-fluorophenyl)propanoic acid** is as follows:

- SMILES:O=C(O)C(F)Cc1cc(F)ccc1
- Standard InChI:InChI=1S/C9H8F2O2/c10-8-3-1-2-7(6-8)4-5(11)9(12)13/h1-3,5-6H,4H2,(H,12,13)

The Role of the InChIKey: Because the InChI string can become unwieldy for database indexing, cheminformatics systems rely on the InChIKey—a 27-character, fixed-length string derived by applying a SHA-256 cryptographic hash to the canonical InChI string. The first 14 characters encode the molecular skeleton (connectivity), while the subsequent characters encode stereochemistry and isotopic substitution.

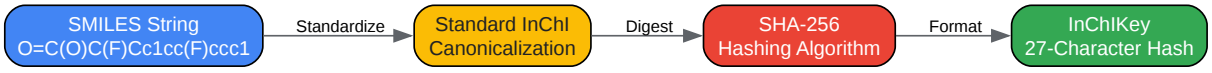

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Fig 1. Computational workflow for generating the InChIKey from a SMILES string.

Mechanistic Rationale: The Causality of Di-Fluorination

As detailed in foundational reviews on [1], introducing fluorine into a molecular scaffold is rarely arbitrary. The specific placement of the two fluorine atoms in this compound serves distinct, synergistic biochemical purposes:

- The Meta-Fluorine (3-Fluorophenyl group): Cytochrome P450 enzymes frequently oxidize electron-rich aromatic rings, leading to rapid drug clearance. By placing a highly electronegative fluorine atom at the meta position, electron density is withdrawn from the ring via inductive effects, effectively blocking electrophilic aromatic oxidation and extending the compound's metabolic half-life.

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- The Alpha-Fluorine (2-Fluoro group): Placing a fluorine atom directly adjacent to the carboxylic acid fundamentally alters the molecule's acid-base profile. The strong electron-withdrawing effect lowers the pKa of the carboxylic acid from roughly 4.8 (standard propanoic acid) to approximately 2.8. This ensures the acid is fully ionized at physiological pH, enabling the formation of robust, predictable salt bridges with basic amino acid residues (like Arginine or Lysine) in target protein binding pockets.

Quantitative Data: Physicochemical Impact of Fluorination

The table below summarizes how the progressive addition of fluorine atoms alters the core properties of the propanoic acid scaffold.

Compound	C-F Bonds	Molecular Weight	Predicted pKa	Pharmacological Impact
Propanoic Acid	0	74.08 g/mol	~4.88	Baseline aliphatic acid; poor target affinity.
3-(3-Fluorophenyl)propanoic acid	1	168.17 g/mol	~4.60	Moderate metabolic stability; standard pKa.
2-Fluoro-3-(3-fluorophenyl)propanoic acid	2	186.15 g/mol	~2.80	High metabolic stability; enhanced salt-bridge formation.

Experimental Workflow: Self-Validating Synthesis

Synthesizing alpha-fluoro carboxylic acids requires precision to avoid over-fluorination or degradation. We utilize an electrophilic fluorination strategy employing N-fluorobenzenesulfonimide (NFSI), a stable, crystalline reagent that selectively delivers an electrophilic fluorine (F+) to enolates, as highlighted in recent literature on [2].

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Step-by-Step Protocol

Note: This workflow incorporates mandatory validation checkpoints to ensure system integrity.

- Esterification (Protection):
  - Action: React 3-(3-fluorophenyl)propanoic acid with methanol and a catalytic amount of H2SO4 under reflux.
  - Causality: The free carboxylic acid proton would quench any base used in the subsequent step. Protection as a methyl ester is mandatory.
  - Validation Check: TLC analysis must show complete consumption of the highly polar acid spot and the appearance of a high-Rf ester spot before proceeding.
- Enolate Formation:
  - Action: Dissolve the ester in anhydrous THF. Dropwise add 1.1 equivalents of Lithium Diisopropylamide (LDA) at -78°C under an argon atmosphere.
  - Causality: LDA is a strong, non-nucleophilic base that quantitatively abstracts the alpha-proton to form a reactive lithium enolate. The cryogenic temperature prevents unwanted side reactions (e.g., Claisen condensations).
  - Validation Check (Critical): Quench a 0.1 mL aliquot with D2O. Analyze via LC-MS. The mass spectrum must show an [M+1] shift indicating >95% deuterium incorporation at the alpha position. If enolization is incomplete, do not proceed.
- Electrophilic Fluorination:
  - Action: Add a solution of NFSI (1.2 equivalents) in THF dropwise to the -78°C enolate solution. Allow to stir for 2 hours.
  - Causality: NFSI acts as an F+ donor. The electron-rich enolate attacks the N-F bond, successfully installing the alpha-fluorine.
  - Validation Check: ^19F NMR of the crude mixture must reveal a new doublet of doublets (due to coupling with the adjacent proton and carbon) corresponding to the alpha-fluorine,

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clearly distinct from the aromatic fluorine signal.

- Hydrolysis (Deprotection):
  - Action: Treat the purified alpha-fluoro ester with LiOH in a THF/H2O mixture at 0°C, followed by careful acidification with 1M HCl.
  - Validation Check: Final LC-MS must confirm the exact mass of the target compound ([M-H]- = 185.04 m/z).

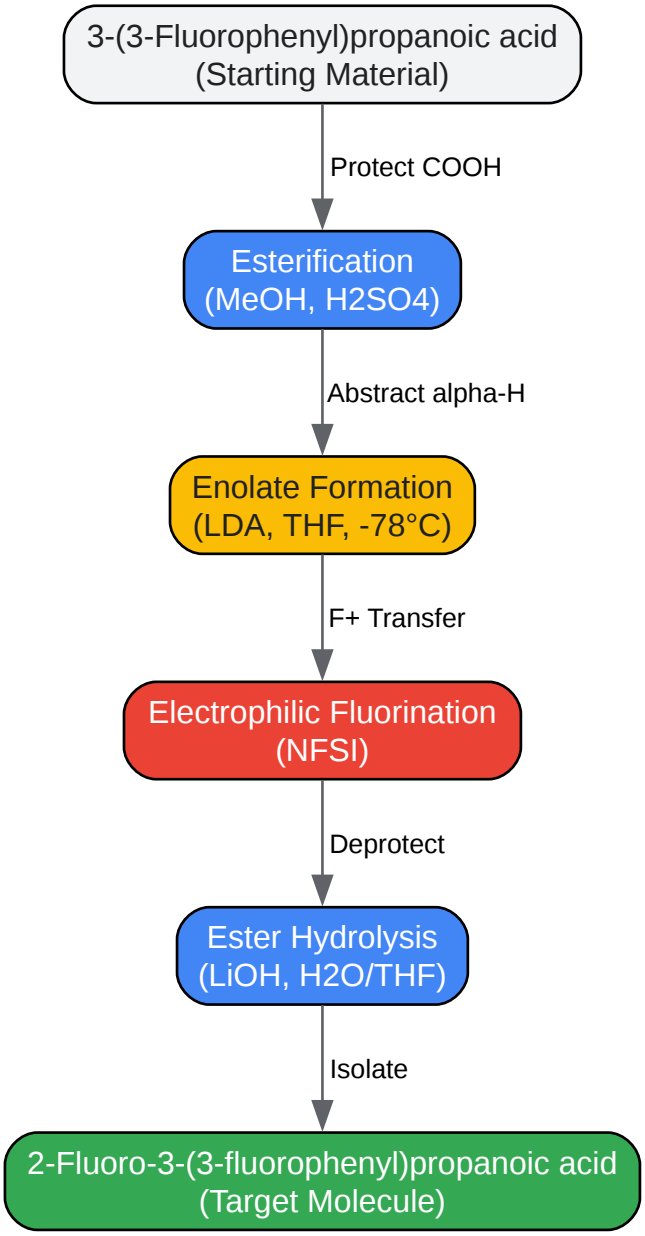

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Fig 2. Self-validating synthetic pathway utilizing NFSI for electrophilic fluorination.

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